

# History and development of Alachlor as a herbicide

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An In-depth Technical Guide to the History and Development of **Alachlor** as a Herbicide

### Introduction

Alachlor is a selective, pre-emergence herbicide belonging to the chloroacetanilide class.[1] First registered in 1969, it was widely used for the control of annual grasses and broadleaf weeds in major crops such as corn, soybeans, and peanuts.[2][3] At its peak in the late 1980s, it was one of the most extensively used agricultural pesticides in the United States.[4] This guide provides a comprehensive overview of the history, chemical properties, mode of action, metabolic fate, and toxicological profile of alachlor, intended for an audience of researchers and scientific professionals.

## **History and Regulatory Milestones**

Developed by Monsanto Company, **alachlor** was introduced in 1967 and received its first registration in the United States in 1969.[3][5] Its efficacy and broad applicability led to its widespread adoption. However, concerns over its potential carcinogenicity and environmental contamination, particularly of groundwater, emerged in the 1980s.[2][4]

In 1986, the U.S. Environmental Protection Agency (EPA) classified **alachlor** as a probable human carcinogen (Group B2) based on evidence of tumors in laboratory animals.[2][4] This led to a Special Review and subsequent regulatory actions, including its designation as a Restricted Use Pesticide (RUP).[2][6] Canada banned all uses of **alachlor** as of December 31,



1985, due to its carcinogenic potential and the availability of safer alternatives.[7] The European Union followed suit, banning the use of **alachlor** as a herbicide in 2006.[1]

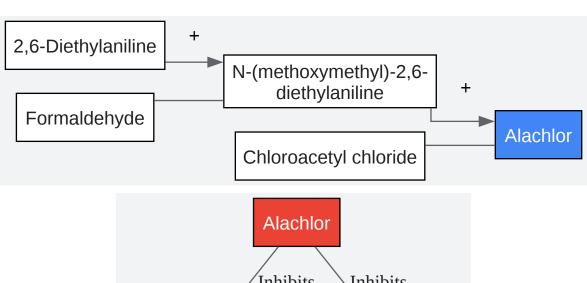
## **Chemical Properties and Synthesis**

**Alachlor** is an odorless, white crystalline solid.[1] Its chemical and physical properties are summarized in the table below.

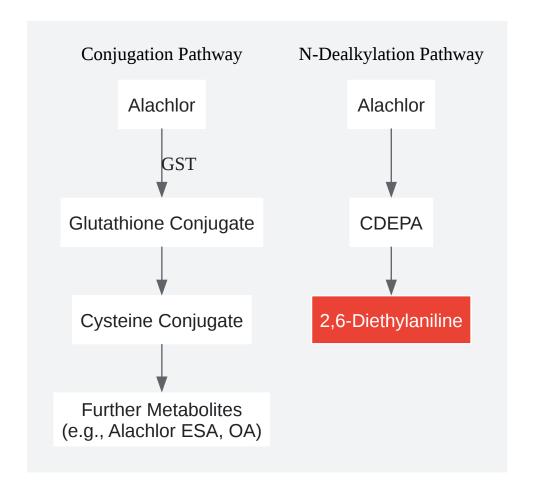
Property	Value	Reference
IUPAC Name	2-chloro-2',6'-diethyl-N- methoxymethylacetanilide	[7]
CAS Number	15972-60-8	[7]
Molecular Formula	C14H20CINO2	[7]
Molecular Weight	269.77 g/mol	[8]
Melting Point	39.5–41.5 °C	[1]
Water Solubility	242 mg/L at 25°C	[5]
Vapor Pressure	$1.6 \times 10^{-5}$ mmHg at $25^{\circ}$ C	[5]

The synthesis of **alachlor** typically involves a multi-step process.[9] A common method is the reaction of 2,6-diethylaniline with formaldehyde, followed by acylation with chloroacetyl chloride.[9][10]

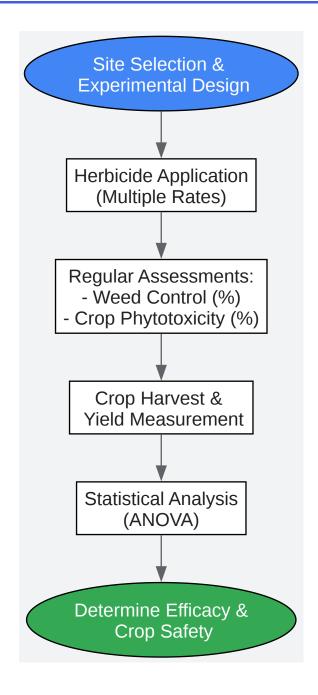












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